

(3-Bromo-5-nitrophenyl)methanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (3-Bromo-5-nitrophenyl)methanol

Cat. No.: B136851

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **(3-Bromo-5-nitrophenyl)methanol** (CAS No: 139194-79-9). The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use, storage, and disposal. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Unfortunately, comprehensive, experimentally determined data for **(3-Bromo-5-nitrophenyl)methanol** is limited in publicly available literature. The table below summarizes the available information.

Property	Value	Reference
Chemical Name	(3-Bromo-5-nitrophenyl)methanol	[1][2]
Synonyms	3-Bromo-5-nitrobenzyl alcohol	[1][2]
CAS Number	139194-79-9	[1][2][3]
Molecular Formula	C ₇ H ₆ BrNO ₃	[1][2][3]
Molecular Weight	232.03 g/mol	[1][2][3]
Appearance	Off-white to light yellow solid	[1]
Melting Point	Data not available	
Boiling Point	Data not available	[2]
Density	Data not available	[2]
Solubility	Data not available	[2]

Hazard Identification and GHS Classification

(3-Bromo-5-nitrophenyl)methanol is classified as a hazardous substance. The following table outlines its GHS hazard statements.

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	GHS07	Warning
Acute Toxicity, Dermal	H312: Harmful in contact with skin	GHS07	Warning
Acute Toxicity, Inhalation	H332: Harmful if inhaled	GHS07	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation	GHS07	Warning

Toxicological Information

Comprehensive toxicological data, such as LD50 and LC50 values, for **(3-Bromo-5-nitrophenyl)methanol** are not readily available in published literature.^[2] However, the GHS classification indicates that the substance is harmful if ingested, inhaled, or in contact with skin, and can cause skin, eye, and respiratory irritation.^[1]

Toxicity Data	Value
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available

Occupational Exposure Limits

Currently, there are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH, for **(3-**

Bromo-5-nitrophenyl)methanol.^[2] In the absence of specific OELs, it is prudent to handle this compound with a high degree of caution to minimize any potential exposure.

Experimental Protocols

The following protocols are designed to ensure the safe handling and use of **(3-Bromo-5-nitrophenyl)methanol** in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound.

PPE Category	Recommended Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact, as the substance is harmful and causes skin irritation.
Eye Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles that can cause serious eye irritation.
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves.	To minimize skin exposure.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.	Required when handling the powder outside of a certified chemical fume hood or when engineering controls are insufficient to control airborne dust.

Safe Handling Procedures

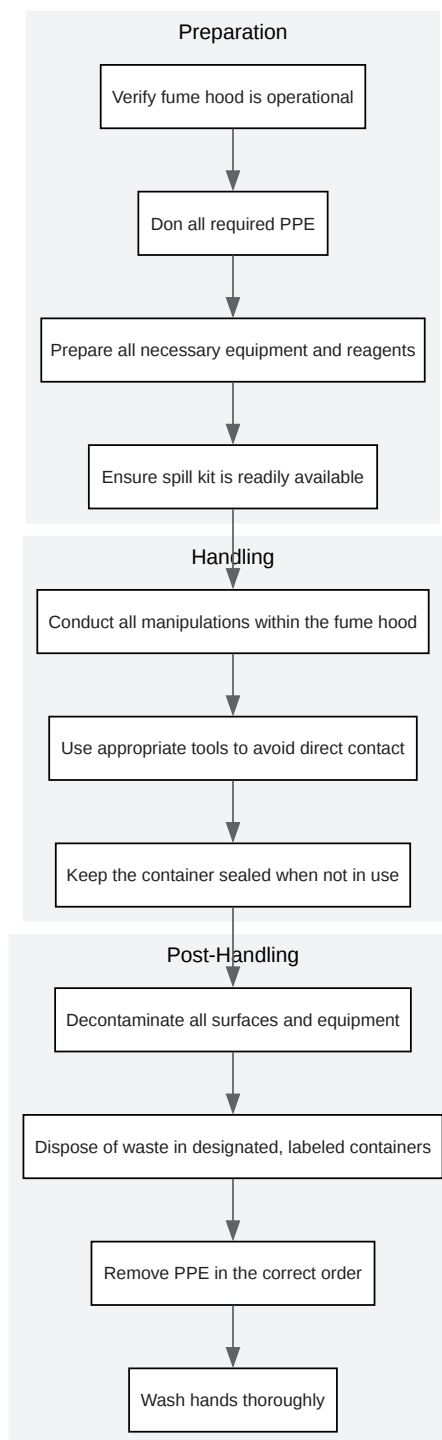
Adherence to a strict operational protocol is essential for the safe handling of **(3-Bromo-5-nitrophenyl)methanol**.

Engineering Controls:

- Ventilation: All handling of **(3-Bromo-5-nitrophenyl)methanol** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

Handling Workflow:

Workflow for Safe Handling of (3-Bromo-5-nitrophenyl)methanol

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Caption: This diagram outlines the standard operating procedure for the safe handling of **(3-Bromo-5-nitrophenyl)methanol**, from preparation to post-handling cleanup.

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [2]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides, nitrogen oxides, and hydrogen bromide.

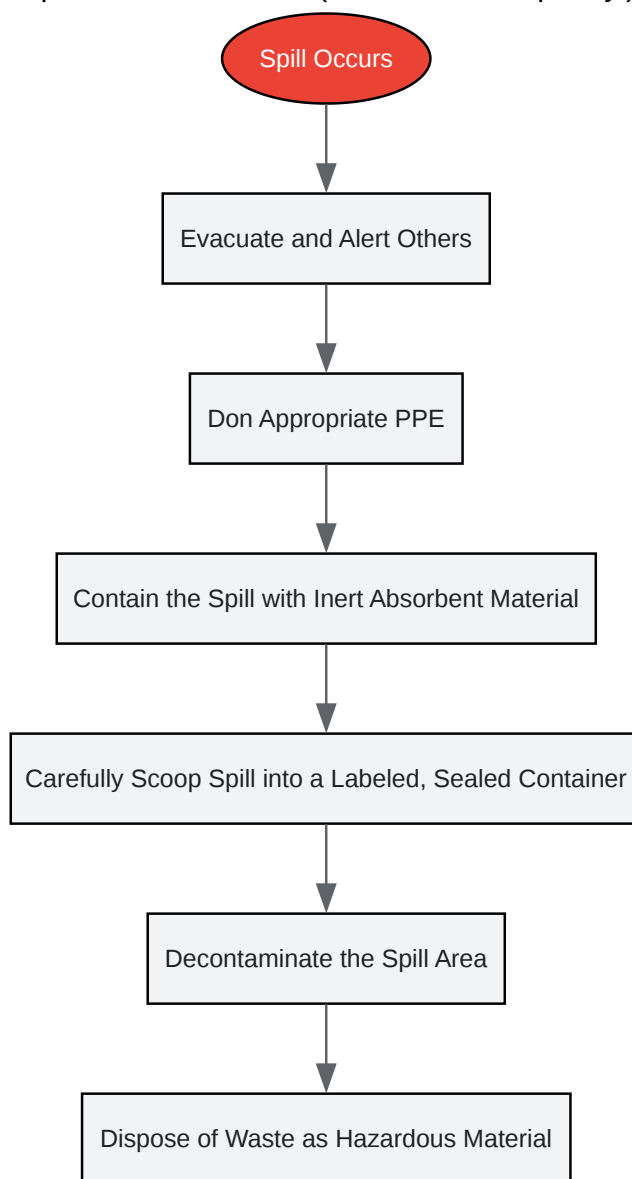
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Spill Response Workflow:

Emergency Response Protocol for a (3-Bromo-5-nitrophenyl)methanol Spill



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Caption: This flowchart details the step-by-step procedure for safely managing a spill of **(3-Bromo-5-nitrophenyl)methanol**.

Handling and Storage

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools.[1]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place.

Disposal Considerations

Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations. As a halogenated nitroaromatic compound, it should be treated as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document is intended as a guide for trained professionals and does not replace a thorough safety assessment and adherence to all institutional and regulatory safety protocols. The information provided is based on currently available data, which may be limited. All users are responsible for ensuring their own safety and the safety of others in the laboratory.

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